

# An In-depth Technical Guide to Carpinontriol B: Physicochemical Properties and Biological Activities

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## Compound of Interest

Compound Name: *carpinontriol B*

Cat. No.: *B1246976*

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## Introduction

**Carpinontriol B** is a naturally occurring cyclic diarylheptanoid, a class of secondary metabolites characterized by a C6-C7-C6 carbon skeleton. First isolated from the stems of *Carpinus cordata*, it has since been identified in other species of the Betulaceae family, including *Carpinus turczaninowii* and *Carpinus betulus*.<sup>[1]</sup> As a member of the diarylheptanoid family, **carpinontriol B** has garnered interest within the scientific community for its potential therapeutic applications, notably its anti-inflammatory and antimicrobial properties. This technical guide provides a comprehensive overview of the available data on the physical and chemical properties of **carpinontriol B**, its biological activities, and the experimental protocols used for its study.

## Physicochemical Properties

**Carpinontriol B** is a phenolic compound that presents as a powder.<sup>[2]</sup> Its stability has been noted to be robust in both aqueous and methanolic solutions across a range of temperatures.<sup>[1]</sup> Furthermore, it has demonstrated stability at various biorelevant pH values.<sup>[1]</sup>

## Table 1: Physicochemical Data of Carpinontriol B

Property	Value	Source(s)
Molecular Formula	C <sub>19</sub> H <sub>20</sub> O <sub>6</sub>	[3]
Molecular Weight	344.35 g/mol	[3]
Physical Description	Powder	[2]
Purity	≥98%	[2]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]

Note: Specific quantitative data for melting point and boiling point are not readily available in the reviewed literature.

## Spectral Data

The structural elucidation of **carpinontriol B** has been accomplished through various spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

### Mass Spectrometry (MS)

High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) has been utilized to determine the elemental composition and exact mass of **carpinontriol B**. [4] While detailed fragmentation patterns are not extensively published, the initial characterization confirms its molecular formula.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Both one-dimensional (<sup>1</sup>H and <sup>13</sup>C) and two-dimensional (COSY, HMQC, HMBC) NMR spectroscopy have been instrumental in determining the complex cyclic structure of **carpinontriol B**. [5] Although specific chemical shift and coupling constant data are not fully detailed in the available literature, these techniques have confirmed its identity as a diarylheptanoid.

### Infrared (IR) Spectroscopy

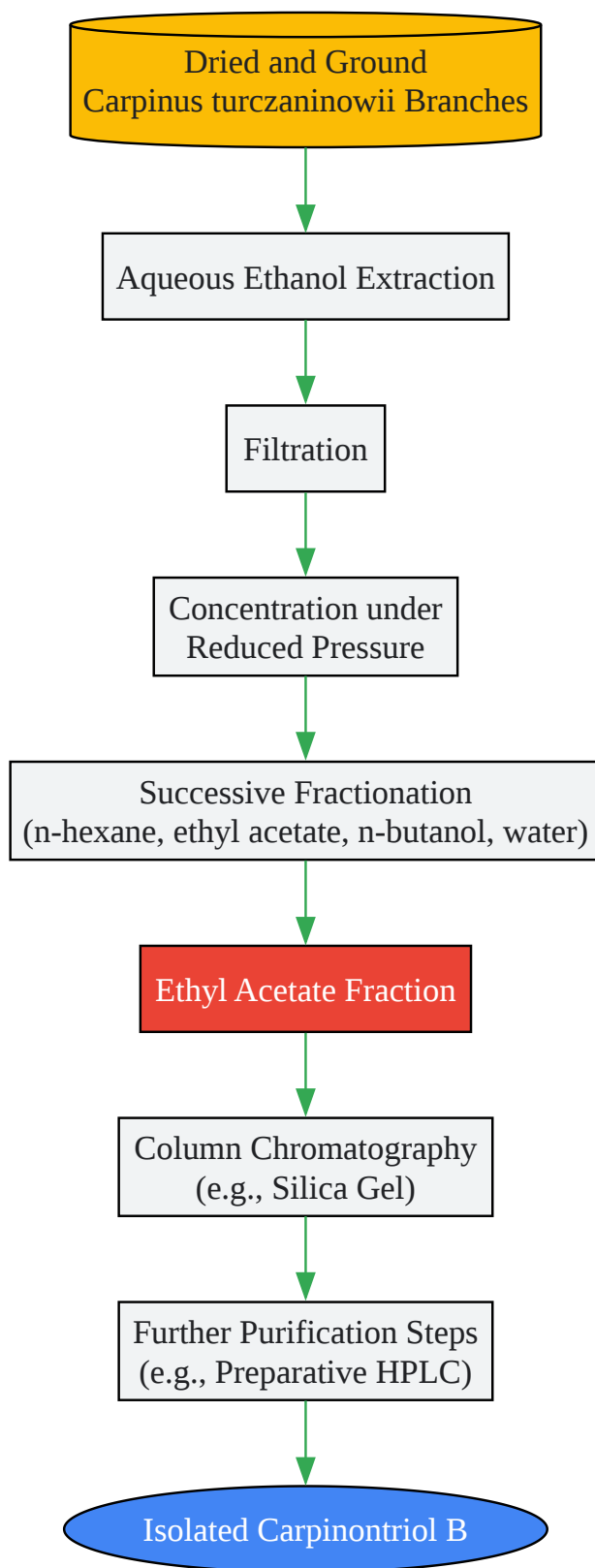
Infrared spectroscopy data for **carpinontriol B** is not extensively reported in the current body of scientific literature.

## Experimental Protocols

### Isolation of Carpinontriol B from *Carpinus turczaninowii*

A general protocol for the isolation of **carpinontriol B** from the branches of *Carpinus turczaninowii* involves solvent extraction and chromatographic separation.

Workflow for Isolation and Purification



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Caption: General workflow for the isolation of **carpinontriol B**.

#### Methodology:

- **Extraction:** The dried and powdered branches of *Carpinus turczaninowii* are extracted with aqueous ethanol.
- **Fractionation:** The resulting crude extract is concentrated and then successively partitioned with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol, to yield different fractions.
- **Chromatographic Separation:** The ethyl acetate fraction, which typically shows potent biological activity, is subjected to column chromatography over a stationary phase like silica gel.
- **Purification:** Fractions containing **carpinontriol B** are further purified using techniques such as preparative high-performance liquid chromatography (HPLC) to yield the pure compound.

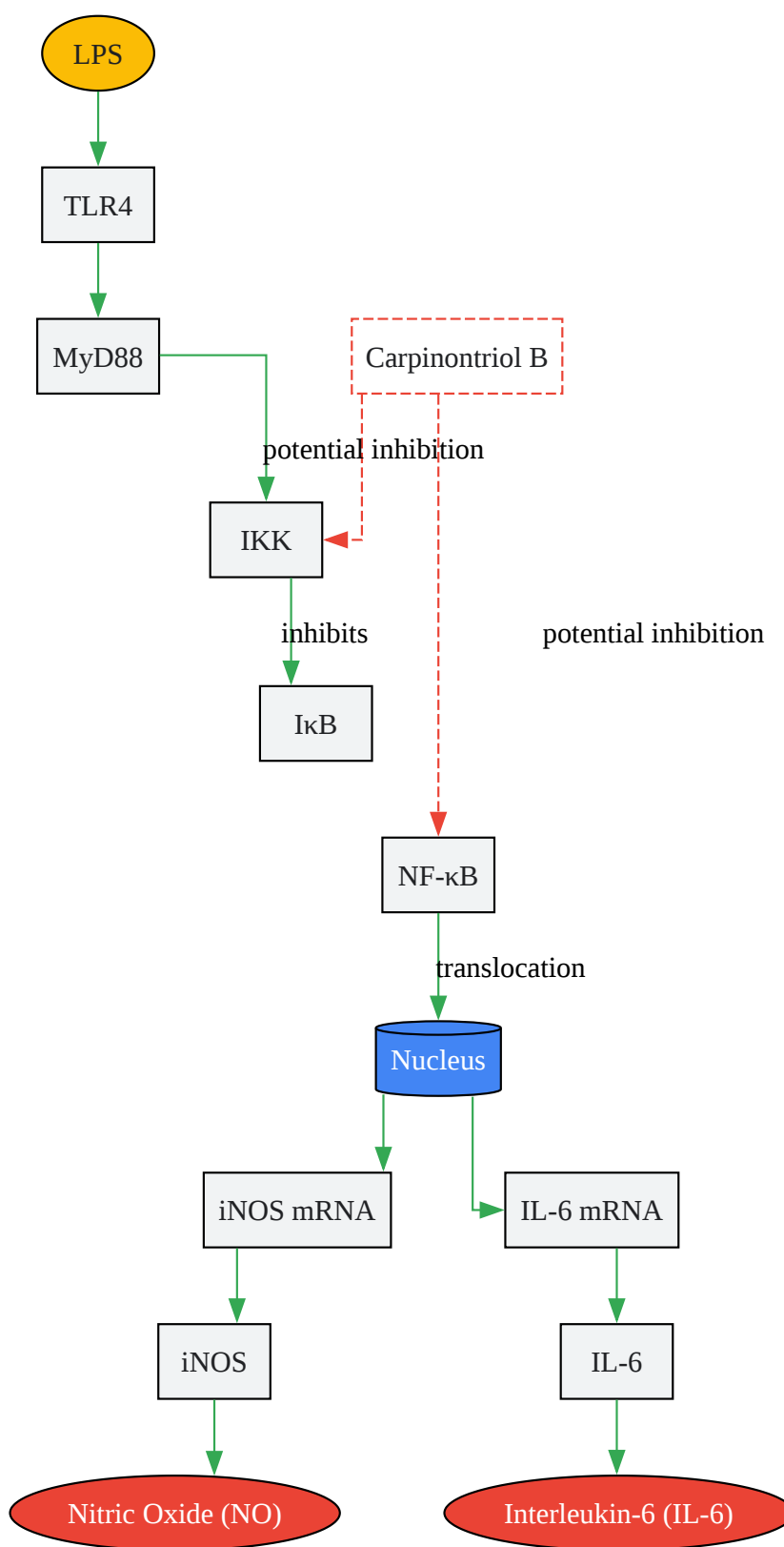
## Biological Activities and Mechanisms of Action

**Carpinontriol B** has demonstrated a range of biological activities, with its anti-inflammatory and  $\alpha$ -glucosidase inhibitory effects being the most studied.

### Anti-inflammatory Activity

**Carpinontriol B** has been shown to possess significant anti-inflammatory properties. In studies utilizing lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells, **carpinontriol B** effectively reduces the production of the pro-inflammatory mediators nitric oxide (NO) and interleukin-6 (IL-6) in a dose-dependent manner.

Signaling Pathway of LPS-Induced Inflammation and Potential Inhibition by **Carpinontriol B**



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Caption: Potential mechanism of anti-inflammatory action of **carpinontriol B**.

#### Experimental Protocol: Determination of Nitric Oxide (NO) Production in RAW 264.7 Cells

- **Cell Culture:** RAW 264.7 macrophage cells are cultured in a suitable medium, such as DMEM, supplemented with fetal bovine serum and antibiotics.
- **Treatment:** Cells are pre-treated with various concentrations of **carpinontriol B** for a specified time (e.g., 1 hour) before being stimulated with lipopolysaccharide (LPS; e.g., 1 µg/mL) to induce an inflammatory response.
- **Incubation:** The cells are incubated for a further period (e.g., 24 hours) to allow for the production of nitric oxide.
- **Griess Assay:** The concentration of nitrite (a stable product of NO) in the cell culture supernatant is quantified using the Griess reagent. This involves mixing the supernatant with a solution of sulfanilamide and N-(1-naphthyl)ethylenediamine dihydrochloride and measuring the absorbance at approximately 540 nm.
- **Data Analysis:** The amount of nitrite is determined by comparison with a standard curve of sodium nitrite. The inhibitory effect of **carpinontriol B** is calculated relative to the LPS-stimulated control group.

#### Experimental Protocol: Measurement of Interleukin-6 (IL-6) Production

- **Cell Culture and Treatment:** Similar to the NO production assay, RAW 264.7 cells are pre-treated with **carpinontriol B** and then stimulated with LPS.
- **Supernatant Collection:** After incubation, the cell culture supernatant is collected.
- **ELISA:** The concentration of IL-6 in the supernatant is measured using a commercially available Enzyme-Linked Immunosorbent Assay (ELISA) kit, following the manufacturer's instructions.
- **Data Analysis:** The concentration of IL-6 is determined from a standard curve, and the inhibitory effect of **carpinontriol B** is calculated.

## α-Glucosidase Inhibitory Activity

**Carpinontriol B** has been reported to exhibit moderate inhibitory activity against  $\alpha$ -glucosidase, an enzyme involved in the digestion of carbohydrates. This suggests a potential role for **carpinontriol B** in the management of hyperglycemia.

#### Experimental Protocol: $\alpha$ -Glucosidase Inhibition Assay

- **Enzyme and Substrate Preparation:** A solution of  $\alpha$ -glucosidase from *Saccharomyces cerevisiae* and a solution of the substrate, p-nitrophenyl- $\alpha$ -D-glucopyranoside (pNPG), are prepared in a suitable buffer (e.g., phosphate buffer, pH 6.8).
- **Incubation:** The enzyme solution is pre-incubated with various concentrations of **carpinontriol B** (or a positive control such as acarbose) for a set period.
- **Reaction Initiation:** The reaction is initiated by the addition of the pNPG substrate.
- **Measurement:** The enzymatic reaction, which produces a yellow-colored product (p-nitrophenol), is monitored by measuring the increase in absorbance at 405 nm over time using a microplate reader.
- **Data Analysis:** The percentage of inhibition is calculated, and the  $IC_{50}$  value (the concentration of the inhibitor required to inhibit 50% of the enzyme activity) is determined.

## Antimicrobial Activity

**Carpinontriol B** has demonstrated antimicrobial activity against both Gram-positive (*Bacillus cereus*, *Staphylococcus aureus*) and Gram-negative (*Escherichia coli*, *Pseudomonas aeruginosa*) bacteria.[6] The standard method to assess this is the disk diffusion assay.

#### Experimental Protocol: Disk Diffusion Assay

- **Bacterial Culture:** A standardized inoculum of the test bacteria is spread evenly onto the surface of an agar plate.
- **Disk Application:** Sterile paper disks impregnated with a known concentration of **carpinontriol B** are placed on the agar surface.
- **Incubation:** The plates are incubated under appropriate conditions for bacterial growth.



- **Measurement:** The diameter of the zone of inhibition (the area around the disk where bacterial growth is prevented) is measured in millimeters. The size of the zone is proportional to the antimicrobial activity of the compound.

## Conclusion

**Carpinontriol B** is a cyclic diarylheptanoid with promising biological activities, particularly in the areas of anti-inflammation and antimicrobial action. While its fundamental physicochemical properties have been established, a more detailed public repository of its spectral data would be beneficial for the scientific community. The provided experimental protocols offer a foundation for researchers to further investigate the therapeutic potential of this interesting natural product. Future research should focus on elucidating the precise molecular mechanisms underlying its biological effects and exploring its efficacy in in vivo models.

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## References

- 1. Evaluation of the Chemical Stability, Membrane Permeability and Antiproliferative Activity of Cyclic Diarylheptanoids from European Hornbeam (*Carpinus betulus* L.) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. Recent Studies on Cyclic 1,7-Diarlyheptanoids: Their Isolation, Structures, Biological Activities, and Chemical Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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